

Glecaprevir: A Comprehensive Technical Overview of its Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: *Glecaprevir*

Cat. No.: *B607649*

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Introduction

Glecaprevir, identified by the code ABT-493, is a potent, pan-genotypic direct-acting antiviral (DAA) agent against the hepatitis C virus (HCV).[1][2] Developed by AbbVie and Enanta Pharmaceuticals, it functions as a nonstructural protein 3/4A (NS3/4A) protease inhibitor, a critical enzyme for viral replication.[2][3] This technical guide provides an in-depth analysis of **Glecaprevir**'s molecular structure and key chemical properties, offering valuable data and methodologies for researchers in the field of virology and medicinal chemistry. **Glecaprevir** is a cornerstone component of the combination therapy Maviret (**glecaprevir**/pibrentasvir), approved for the treatment of chronic HCV infection across all major genotypes.[1][4]

Molecular Structure

Glecaprevir is a complex macrocyclic molecule with the chemical formula C₃₈H₄₆F₄N₆O₉S.[1] Its structure is characterized by a novel pentacyclic core. The International Union of Pure and Applied Chemistry (IUPAC) name for **Glecaprevir** is (1R,14E,18R,22R,26S,29S)-26-tert-butyl-N-[(1R,2R)-2-(difluoromethyl)-1-[(1-methylcyclopropyl)sulfonylcarbamoyl]cyclopropyl]-13,13-difluoro-24,27-dioxo-2,17,23-trioxa-4,11,25,28-tetrazapentacyclo[26.2.1.03,12.05,10.018,22]hentriaconta-3,5,7,9,11,14-hexaene-29-carboxamide.[1] The compound is registered under the CAS number 1365970-03-1.[1]

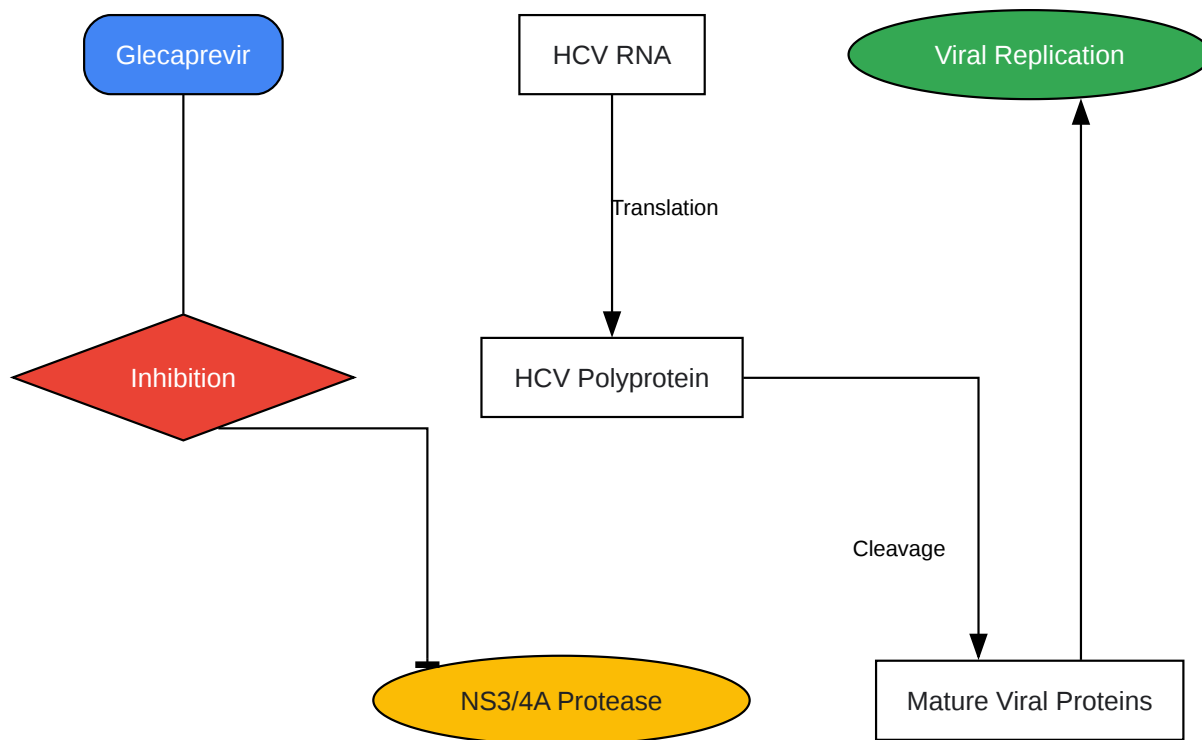
Chemical and Physical Properties

A summary of the key chemical and physical properties of **Glecaprevir** is presented in the table below. This data is essential for understanding its behavior in various experimental and physiological conditions.

Property	Value	Source
Molecular Formula	C38H46F4N6O9S	[1][3][5]
Molecular Weight	838.87 g/mol	[3][5]
Monoisotopic Mass	838.29831089 Da	[1]
Appearance	White to off-white crystalline powder	[5][6]
Melting Point	>186°C (decomposes)	[4][5]
Solubility	Practically insoluble in water. Soluble in DMSO (slightly) and Methanol (slightly). Sparingly soluble in ethanol.	[5][6]
UV max (λmax)	244, 247, 329 nm	[7]

Mechanism of Action: Inhibition of HCV NS3/4A Protease

Glecaprevir exerts its antiviral effect by inhibiting the HCV NS3/4A protease. This enzyme is crucial for the proteolytic cleavage of the HCV polyprotein into mature viral proteins, which are essential for viral replication.[1][8] The inhibition of NS3/4A protease by **Glecaprevir** effectively blocks the viral life cycle.



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